

2,4-Difluoroaniline Hydrochloride: Technical Safety & Application Guide

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Compound of Interest

Compound Name: 2,4-Difluoroaniline hydrochloride

CAS No.: 57491-43-7

Cat. No.: B1259902

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Part 1: Executive Summary & Chemical Identity

The "Hidden" Reagent

2,4-Difluoroaniline hydrochloride is a critical, yet often transient, intermediate in the synthesis of fluorinated pharmaceuticals (e.g., antifungal triazoles, salicylic acid derivatives). Unlike its free base counterpart—a volatile liquid—the hydrochloride salt is a stable solid, often generated in situ or isolated to improve storage stability and handling safety.

Crucial Distinction: Most commercial catalogs list the Free Base (CAS 367-25-9). The hydrochloride salt does not have a widely established separate CAS number in public commodity registries. This guide addresses the specific properties and handling of the HCl salt form, extrapolating toxicological data from the parent aniline where necessary.

Chemical Identity Table[1]

Parameter	Free Base (Parent)	Hydrochloride Salt (Target)
CAS Number	367-25-9	Not Assigned (Ref.[1] Parent 367-25-9)
Formula	C ₆ H ₅ F ₂ N	C ₆ H ₅ F ₂ N[1][2][3][4][5][6] · HCl
Molecular Weight	129.11 g/mol	165.57 g/mol
Physical State	Liquid (Pale yellow/brown)	Solid (White to off-white crystalline)
Melting Point	-7.5 °C	>200 °C (Decomposes)
Solubility	Lipophilic (Org. solvents)	Hydrophilic (Water, Methanol)
Acidity (pKa)	~3.5 (Conjugate acid)	Strongly Acidic in solution

Part 2: Hazard Identification & Toxicology (The Core SDS)

Danger: Do not let the solid state of the hydrochloride salt lull you into complacency. Upon contact with physiological pH (mucous membranes, blood), it dissociates to release the toxic free aniline.

Acute Toxicity Mechanisms

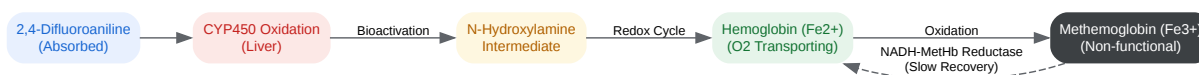
- Methemoglobinemia (Primary Hazard): Like all anilines, 2,4-difluoroaniline is bioactivated in the liver (via CYP450) to an N-hydroxylamine species. This metabolite oxidizes ferrous hemoglobin (Fe²⁺) to ferric methemoglobin (Fe³⁺), which cannot transport oxygen.
 - Symptom:[6][7] Cyanosis (blue skin/lips), chocolate-brown blood, dizziness, hypoxia.
- Corrosivity: The hydrochloride moiety makes the salt acidic. Inhalation of dust causes severe irritation or chemical burns to the respiratory tract, unlike the mere irritation caused by the free base vapor.

GHS Classification (Derived)

- Acute Toxicity (Oral/Dermal/Inhalation): Category 3 (Toxic).[3][8]

- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).
- Serious Eye Damage: Category 1 (Risk of serious damage due to acidity).
- STOT - Repeated Exposure: Category 2 (Blood/Hematopoietic system).

Metabolic Activation Pathway (Visualization)



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Figure 1: Mechanism of Aniline-Induced Methemoglobinemia. The N-hydroxylamine metabolite cycles continuously, meaning a small dose can oxidize a large amount of hemoglobin.

Part 3: Safe Handling & Storage Protocols

Engineering Controls

- Powder Handling: The HCl salt is a fine dust. Never weigh this on an open bench. Use a static-free powder hood or a glovebox.
- Ventilation: Minimum 10 air changes per hour (ACH) in the lab.

Personal Protective Equipment (PPE) Matrix

Body Part	Recommendation	Scientific Rationale
Hands	Double Nitrile (0.11 mm + 0.11 mm)	While the salt is polar, skin moisture can liberate the lipophilic free base, which permeates latex rapidly. Nitrile offers >480 min breakthrough time.
Respiratory	P3 / N100 Particulate Respirator	Essential if handling outside a hood. The dust is both toxic (aniline) and corrosive (HCl).
Eyes	Chemical Goggles	Safety glasses are insufficient against acidic dust that can dissolve in tear fluid to form hydrochloric acid.

Storage & Stability

- **Hygroscopic Nature:** The HCl salt will absorb atmospheric moisture, becoming sticky and potentially hydrolyzing.
- **Condition:** Store under inert gas (Argon/Nitrogen) in a desiccator.
- **Incompatibility:** Keep away from strong bases (liberates toxic free base vapor) and oxidizers.

Part 4: Synthesis & Quality Control

Researchers often synthesize the salt from the commercial free base to ensure stoichiometry in subsequent coupling reactions.

Protocol: Preparation of 2,4-Difluoroaniline HCl[10][11]

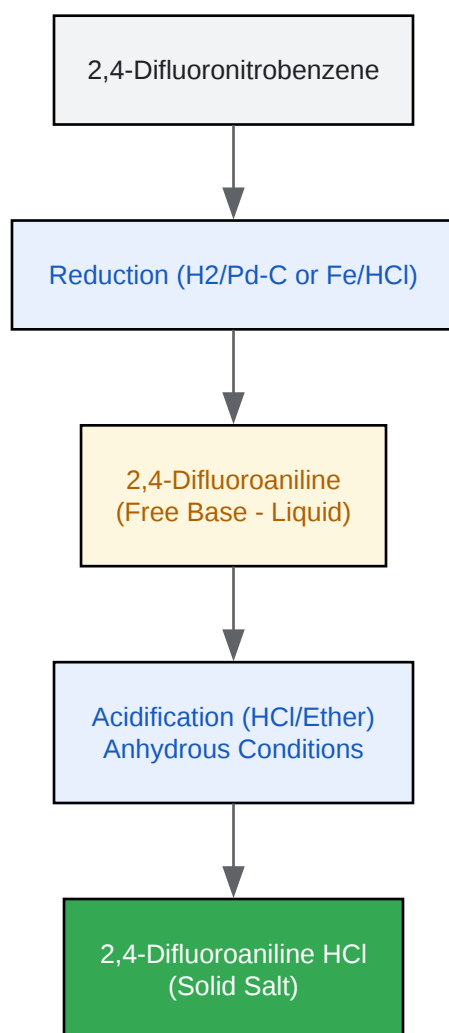
- **Dissolution:** Dissolve 10 mmol of 2,4-Difluoroaniline (liquid) in 20 mL of anhydrous diethyl ether or 1,4-dioxane.
- **Acidification:** Cool to 0°C. Slowly add 11 mmol of 4M HCl in dioxane (or bubble dry HCl gas) under stirring.

- Precipitation: The white hydrochloride salt will precipitate immediately.
- Isolation: Filter under Argon (Schlenk filtration preferred to avoid moisture). Wash with cold ether.
- Drying: Vacuum dry at 40°C for 4 hours.

Quality Control Parameters

- ^1H NMR (DMSO- d_6): Look for the disappearance of the broad NH_2 singlet (approx 5.0 ppm) and appearance of a broad NH_3^+ signal (8.0–10.0 ppm).
- Elemental Analysis: Critical to confirm complete salt formation (check Cl % theoretical: ~21.4%).

Synthesis Workflow Diagram



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Figure 2: Synthetic pathway from nitro-precursor to the stable hydrochloride salt.

Part 5: Emergency Response

First Aid (Self-Validating)

- Inhalation: Move to fresh air. Alert: If lips turn blue (cyanosis), administer oxygen immediately. Do not wait for unconsciousness.[7]
- Skin Contact: Wash with soap and water for 15 minutes. Do not use alcohol (increases absorption of the free base).

- Antidote: Methylene Blue (1-2 mg/kg IV) is the specific antidote for methemoglobinemia. Keep this in the hospital protocol file if working with >10g quantities.

Spill Management

- Evacuate: Dust hazard.
- Neutralize: Cover spill with a mixture of sand and weak base (sodium carbonate) to neutralize acidity.
- Clean: Scoop into a hazardous waste container. Do not dry sweep (aerosolization risk).

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